

Application Note & Protocol: Dimyristyl Peroxydicarbonate for Vinyl Chloride Suspension Polymerization

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Compound of Interest

Compound Name: *Dimyristyl peroxydicarbonate*

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Introduction: The Role of Dimyristyl Peroxydicarbonate in Modern PVC Synthesis

Polyvinyl chloride (PVC) is a cornerstone of the modern materials industry, with approximately 80% of its global production reliant on the suspension polymerization process.^{[1][2][3]} The choice of initiator is a critical determinant of both the reaction kinetics and the final properties of the PVC resin. **Dimyristyl peroxydicarbonate** (MYPC), also known by trade names such as Perkadox 26 and PEROXAN C126, has emerged as a key initiator for the polymerization of vinyl chloride monomer (VCM).^{[4][5][6]}

This organic peroxide is a white, waxy solid or flake, insoluble in water but soluble in non-polar organic solvents.^[7] Its utility stems from its thermal instability; it decomposes at relatively low temperatures to generate the free radicals necessary to initiate polymerization.^{[5][7]} This characteristic allows for controlled polymerization, yielding desirable molecular weight distributions and polymer properties.^[7] MYPC is often employed in a temperature range of

40°C to 65°C. It can be used as a standalone initiator or in combination with other peroxides to optimize the polymerization rate and reactor efficiency.[5][8]

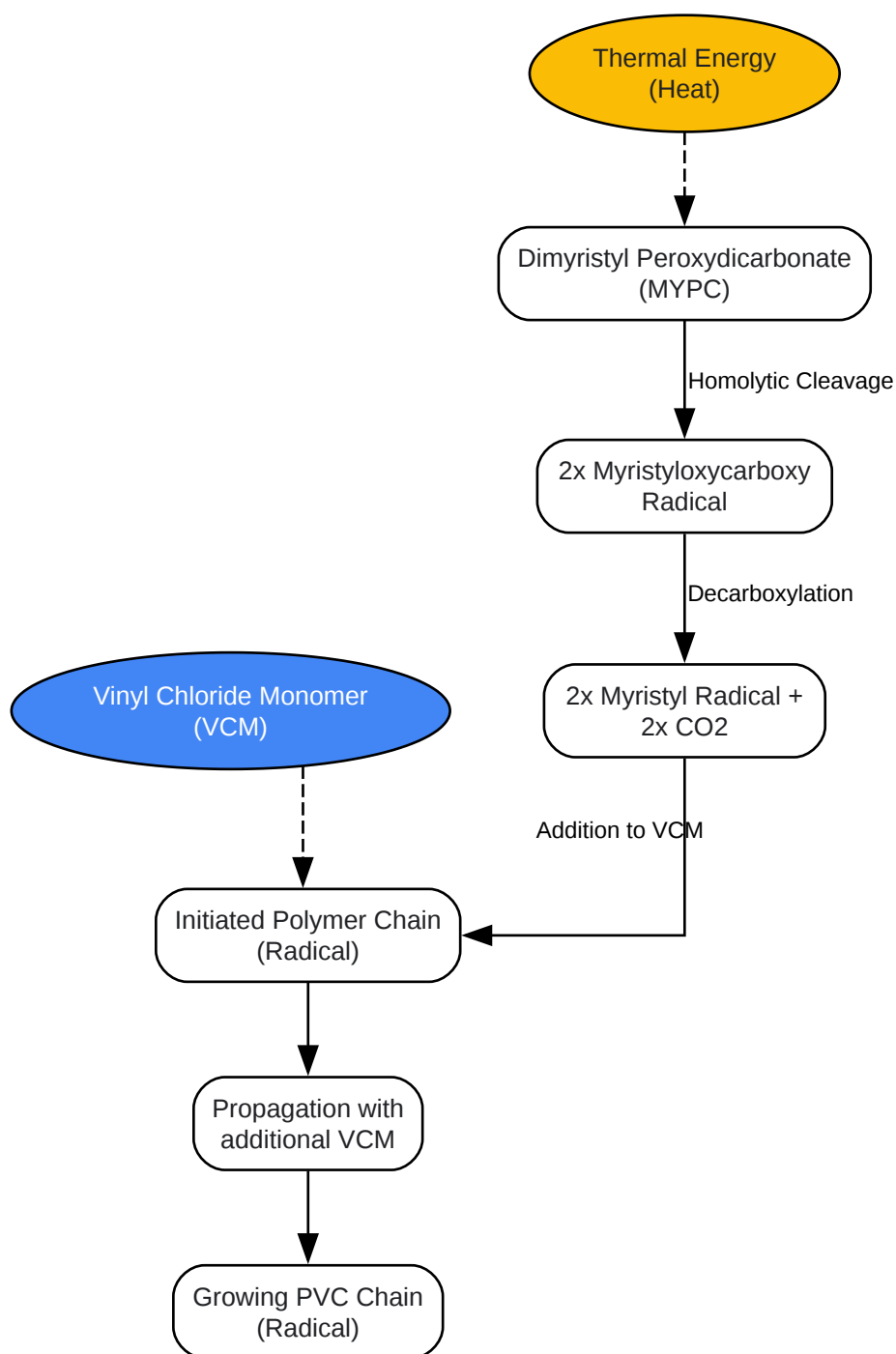
This document provides a comprehensive guide for researchers and chemical engineers on the application of MYPC in the suspension polymerization of vinyl chloride. It details the underlying reaction mechanism, a step-by-step experimental protocol, and critical safety considerations.

Mechanism of Action: Free Radical Generation and Polymerization Initiation

The suspension polymerization of vinyl chloride is a free-radical process occurring in VCM droplets suspended in water.[3][9][10] The process can be broken down into several key stages, initiated by the thermal decomposition of MYPC.

- **Initiation:** The process begins with the thermal decomposition of **dimyristyl peroxydicarbonate**. The relatively weak oxygen-oxygen bond in the peroxide group breaks, generating two myristyloxycarboxy radicals. These radicals can then undergo decarboxylation to form myristyl radicals. These highly reactive radicals then attack the double bond of a vinyl chloride monomer, initiating the polymer chain.
- **Propagation:** The newly formed radical adds to successive vinyl chloride monomers in a head-to-tail fashion, rapidly increasing the chain length.[11] As the polymer chain grows, it becomes insoluble in the vinyl chloride monomer and precipitates within the monomer droplet, forming primary particles.[11][12]
- **Chain Transfer:** The growth of a polymer chain can be terminated by the transfer of a radical to another molecule, such as a monomer, solvent, or a deliberately added chain transfer agent. This results in the termination of one chain and the initiation of another.[13]
- **Termination:** The polymerization of a chain is ultimately terminated by the combination or disproportionation of two growing radical chains.[1]

The following diagram illustrates the initiation phase of the polymerization process.



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Caption: Initiation of VCM polymerization by MYPC.

Experimental Protocol: Laboratory-Scale Suspension Polymerization of Vinyl Chloride

This protocol outlines a procedure for the suspension polymerization of vinyl chloride in a 2-liter laboratory reactor.

Materials:

Material	Grade	Supplier	Notes
Vinyl Chloride Monomer (VCM)	Polymerization Grade ($\geq 99.9\%$)	Major Chemical Supplier	Inhibitor-free is preferred.
Dimyristyl Peroxydicarbonate (MYPC)	Initiator Grade (e.g., Perkadox 26)	Nouryon or equivalent	Store under refrigerated conditions. [14]
Polyvinyl Alcohol (PVA)	Hydrolysis level 70-80%	Chemical Supplier	Primary suspending agent. [15]
Deionized Water	High Purity	In-house or purchased	Oxygen-free is preferred.
Nitrogen	High Purity ($\geq 99.99\%$)	Gas Supplier	For inerting the reactor.

Equipment:

- 2-liter jacketed glass or stainless steel pressure reactor equipped with:
 - Variable speed agitator (e.g., pitched-blade turbine)
 - Thermocouple and temperature controller
 - Pressure transducer and relief valve
 - Charging ports for liquids and gases
 - Condenser
- Circulating bath for temperature control of the reactor jacket.
- Vacuum pump.

- Scale for accurate weighing of reactants.

Procedure:

- Reactor Preparation:
 - Thoroughly clean and dry the reactor.
 - Assemble the reactor and ensure all seals are secure.
 - Purge the reactor with nitrogen for at least 30 minutes to remove all oxygen. A vacuum/nitrogen purge cycle is recommended.
- Preparation of the Aqueous Phase:
 - In a separate beaker, dissolve the polyvinyl alcohol (PVA) in deionized water to create the desired concentration (typically 0.1-0.5 wt% based on water). Gentle heating and stirring may be required to fully dissolve the PVA.
 - De-aerate the aqueous solution by bubbling nitrogen through it for 20-30 minutes.
- Charging the Reactor:
 - Charge the prepared aqueous PVA solution into the sealed reactor.
 - Begin agitation at a controlled speed (e.g., 300-500 rpm) to ensure proper dispersion.[\[12\]](#)
 - Accurately weigh the required amount of MYPC (typically 0.03-0.1 wt% based on VCM) and dissolve it in a small amount of VCM.
 - Charge the liquified vinyl chloride monomer into the reactor. The typical ratio of VCM to water is around 1:2 by weight.
 - Add the MYPC/VCM solution to the reactor.
- Polymerization:

- Seal the reactor and begin heating the jacket to the desired polymerization temperature (e.g., 55-65°C).
- Monitor the internal temperature and pressure of the reactor. The polymerization is exothermic, so cooling will be required to maintain a constant temperature.[3][10]
- The pressure will initially rise as the reactor heats up and then begin to drop as the denser PVC is formed from the VCM.[3]
- Continue the polymerization until the desired conversion is reached, typically indicated by a specific pressure drop (e.g., a 2-3 bar drop from the peak pressure). This usually corresponds to a conversion of 80-90%.[10]
- Post-Polymerization and Work-up:
 - Once the target pressure drop is achieved, cool the reactor to room temperature.
 - Vent any unreacted VCM through a proper scrubbing and disposal system.
 - Discharge the resulting PVC slurry from the reactor.
 - Filter the slurry to separate the PVC beads from the water.
 - Wash the PVC beads with deionized water to remove any residual suspending agent.
 - Dry the PVC resin in a vacuum oven at a low temperature (e.g., 50-60°C) until a constant weight is achieved.

Quantitative Data and Expected Outcomes

The following table summarizes key parameters and their expected influence on the final PVC properties.

Parameter	Typical Range	Effect of Increase
MYPC Concentration	0.03 - 0.1 wt% (based on VCM)	Decreases molecular weight, increases reaction rate.[16]
Polymerization Temperature	55 - 65 °C	Decreases molecular weight, increases reaction rate.[16]
Agitation Speed	300 - 600 rpm	Can influence particle size and porosity.[12]
Suspending Agent Conc.	0.1 - 0.5 wt% (based on water)	Affects particle size and stability of the suspension.[15]
Expected K-Value	60 - 70	Dependent on temperature and other conditions.
Particle Size	100 - 180 µm	Influenced by agitation and suspending agent system.[3]

Trustworthiness: A Self-Validating Protocol

The reliability of any polymerization protocol hinges on its ability to produce consistent results. This protocol is designed as a self-validating system through several key principles:

- **Inert Atmosphere:** The initial and thorough purging of the reactor with nitrogen is crucial. Oxygen acts as a radical scavenger and can inhibit or retard the polymerization, leading to inconsistent induction periods and lower molecular weights. By ensuring an oxygen-free environment, the initiation by MYPC becomes predictable and reproducible.
- **Controlled Thermal Decomposition:** The effectiveness of MYPC is directly tied to its thermal decomposition rate.[17] By precisely controlling the reaction temperature using a jacketed reactor and a circulating bath, the rate of free radical generation is kept constant, leading to a predictable polymerization rate and a narrower molecular weight distribution in the final polymer.
- **Stable Suspension:** The use of polyvinyl alcohol as a suspending agent is critical for preventing the coalescence of VCM droplets.[18] A stable suspension ensures that the

polymerization occurs within discrete droplets, leading to the formation of uniform, spherical PVC beads. The agitation speed is also a key parameter in maintaining this stability.[12]

- **Monitoring Conversion:** Tracking the pressure drop within the reactor provides a real-time, non-invasive method for monitoring the progress of the polymerization.[3] Since PVC is denser than VCM, the consumption of the monomer leads to a predictable decrease in pressure, allowing for the reaction to be stopped at a consistent level of conversion. This is vital for achieving the desired final properties of the resin.

Safety and Handling of Dimyristyl Peroxydicarbonate

Organic peroxides are thermally unstable and require careful handling to mitigate risks of fire and explosion.[19][20][21]

- **Storage:** MYPC must be stored in a cool, well-ventilated area, away from heat sources and direct sunlight.[14][22][23] The recommended maximum storage temperature is typically below 15-20°C to ensure both safety and product quality.[14][23] It has a Self-Accelerating Decomposition Temperature (SADT) of approximately 35°C, above which a dangerous exothermic decomposition can occur.[14][23]
- **Handling:** Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[19][22] Avoid friction, shock, and contamination with incompatible materials such as acids, bases, and heavy metals, which can catalyze decomposition.[20][21][22][23] Use only clean tools and equipment.[22]
- **Spills and Disposal:** In case of a spill, do not use acidic absorbents.[21] Follow the procedures outlined in the Safety Data Sheet (SDS). Dispose of unused or waste material in accordance with local, state, and federal regulations.
- **Fire Safety:** In case of a fire, use a water spray or fog from a distance.[19][20][22] Organic peroxide fires can be explosive, so do not attempt to fight a large fire.[22]

Conclusion

Dimyristyl peroxydicarbonate is an effective and versatile initiator for the suspension polymerization of vinyl chloride. Its relatively low decomposition temperature allows for

excellent control over the polymerization process, enabling the production of PVC resins with tailored properties. By adhering to the detailed protocol and safety guidelines presented in this application note, researchers and professionals can safely and effectively utilize MYPC to achieve consistent and high-quality results in PVC synthesis.

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